

Technical Guide: Z-Pro-OH Physical Properties and Storage

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This technical guide provides a comprehensive overview of the physical and chemical properties of **Z-Pro-OH** (N-Benzyloxycarbonyl-L-proline), a crucial building block in peptide synthesis. It outlines the compound's appearance, solubility, and thermal characteristics, along with recommended storage and handling conditions to ensure its stability and integrity for research and development applications.

Physical and Chemical Data

Z-Pro-OH is typically supplied as a white to off-white crystalline powder.[1] It is an N-protected proline derivative widely used in both solid-phase and solution-phase peptide synthesis.[1] The compound demonstrates high chemical stability under normal conditions.[1][2]

The key physical and chemical properties of **Z-Pro-OH** are summarized in the table below for easy reference.



Property	Value	Source
Appearance	White to off-white powder or crystals.	[1]
Melting Point	76-78 °C	[3]
Molecular Formula	C13H15NO4	[3][4]
Molecular Weight	249.26 g/mol	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, DMF, Acetone, Methanol, and Ethanol.	[1][4]
Sparingly soluble in water.	[1]	
Storage Class	11 - Combustible Solids	

Storage and Handling

Proper storage is critical to maintain the quality and stability of **Z-Pro-OH**. It is recommended to store the compound in a tightly sealed container, protected from light and moisture.[1] While storage recommendations vary slightly between suppliers, a common temperature range is between 2–8°C.[1] Other sources suggest desiccating at -20°C or storing in a dry place at room temperature.[4][5] For lot-specific storage information, always refer to the Certificate of Analysis provided by the supplier. The compound is classified as a combustible solid.

Experimental Protocols

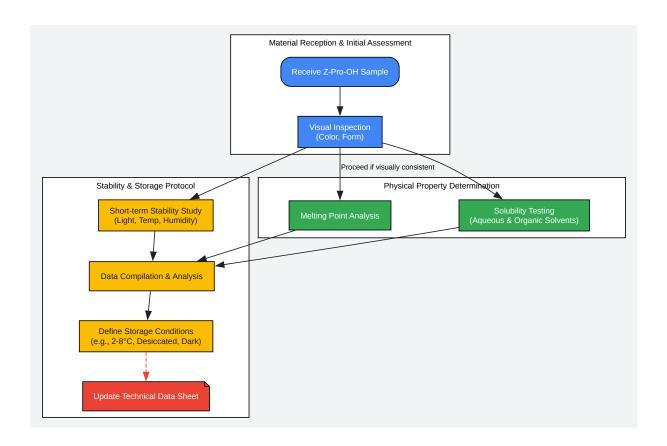
The characterization of **Z-Pro-OH**'s physical properties follows standard laboratory procedures.

- Appearance and Color: Determined by visual inspection against a white background under controlled lighting.
- Melting Point: Measured using a calibrated melting point apparatus, typically with a slow ramp rate near the expected melting temperature to ensure accuracy.



 Solubility: Assessed by systematically dissolving a known mass of the compound in various solvents to determine its qualitative solubility (e.g., soluble, sparingly soluble, insoluble) at a specific temperature, often room temperature.

The workflow for characterizing a chemical compound like **Z-Pro-OH** and establishing its storage conditions is outlined in the diagram below.



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